

# Introduction: The Role of Isotopic Labeling in Advanced Research

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## Compound of Interest

Compound Name: 4-Amino(pyridine-d4)

Cat. No.: B13858312

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In the landscape of modern chemical analysis and drug development, stable isotope-labeled compounds are indispensable tools. **4-Amino(pyridine-d4)**, the deuterated analog of 4-Aminopyridine (4-AP), exemplifies the utility of isotopic substitution. While chemically similar to its parent compound, the increased mass imparted by the four deuterium atoms provides a distinct signature, crucial for applications where precise quantification and metabolic tracking are paramount.

4-Aminopyridine itself is a well-characterized potassium channel blocker used to improve motor function in patients with multiple sclerosis.[1][2] The introduction of its deuterated isotopologue, **4-Amino(pyridine-d4)**, provides researchers with a high-fidelity internal standard for pharmacokinetic and bioequivalence studies, and a tracer for metabolic pathway elucidation, without significantly altering the molecule's biological behavior. This guide offers a comprehensive overview of the chemical properties, structure, and critical applications of **4-Amino(pyridine-d4)** for professionals in research and drug development.

## Molecular Structure and Physicochemical Properties

The foundational difference between 4-Aminopyridine and its deuterated counterpart lies in the substitution of four hydrogen atoms on the pyridine ring with deuterium atoms. This substitution is specifically at the 2, 3, 5, and 6 positions, leaving the amine (-NH<sub>2</sub>) group protons intact.<sup>[3]</sup> This specific labeling is critical as the amine protons are readily exchangeable, whereas the ring C-D bonds are stable under typical physiological and analytical conditions.

Caption: Chemical structures of 4-Aminopyridine and **4-Amino(pyridine-d<sub>4</sub>)**.

The primary effect of this isotopic substitution is an increase in molecular weight, a property that is fundamental to its application in mass spectrometry-based assays.

Property	4-Amino(pyridine-d <sub>4</sub> )	4-Aminopyridine (for comparison)
IUPAC Name	2,3,5,6-tetradeuteriopyridin-4-amine <sup>[3]</sup>	pyridin-4-amine <sup>[1][4]</sup>
Synonyms	Fampridine-d <sub>4</sub> <sup>[5]</sup>	Fampridine, 4-AP <sup>[6][7][8]</sup>
Molecular Formula	C <sub>5</sub> H <sub>2</sub> D <sub>4</sub> N <sub>2</sub> <sup>[5]</sup>	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> <sup>[1][6][7]</sup>
Molecular Weight	98.14 g/mol <sup>[3][5]</sup>	94.11 g/mol <sup>[1][6]</sup>
Exact Mass	98.078205184 Da <sup>[3]</sup>	94.053098200 Da <sup>[1]</sup>
CAS Number	Not Assigned (NA) <sup>[5]</sup>	504-24-5 <sup>[4][6][7]</sup>
Appearance	White to cream crystals or powder <sup>[4]</sup>	White crystalline material <sup>[1][9]</sup>
Melting Point	155-162 °C (for non-deuterated) <sup>[4]</sup>	155-162 °C <sup>[4]</sup>

## Spectroscopic Characterization

The identity, purity, and isotopic enrichment of **4-Amino(pyridine-d<sub>4</sub>)** are confirmed through a combination of spectroscopic techniques. Each method provides unique insights into the molecule's structure.

- **Mass Spectrometry (MS):** This is the most direct method to confirm deuteration. The molecular ion peak in the mass spectrum of **4-Amino(pyridine-d4)** will appear at an  $m/z$  value that is 4 Da higher than that of the unlabeled 4-Aminopyridine. High-resolution mass spectrometry (HRMS) can be used to determine the isotopic distribution and calculate the isotopic purity with high precision.[\[10\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  NMR provides unequivocal evidence of deuterium incorporation. In the spectrum of **4-Amino(pyridine-d4)**, the signals corresponding to the protons at positions 2, 3, 5, and 6 of the pyridine ring (which appear at approximately 8.07 ppm and 6.71 ppm in the unlabeled compound) will be absent or significantly diminished.[\[11\]](#) The only remaining prominent signal from the molecule itself would be the broad peak from the amino (-NH<sub>2</sub>) protons.
- **Infrared (IR) Spectroscopy:** While the overall IR spectrum will be very similar to unlabeled 4-AP, subtle shifts can be observed. The C-D stretching and bending vibrations occur at lower frequencies (longer wavelengths) than the corresponding C-H vibrations due to the heavier mass of deuterium. This can serve as a secondary confirmation of deuteration.[\[12\]](#)

## Core Application: Internal Standard in Quantitative Bioanalysis

The premier application of **4-Amino(pyridine-d4)** is as an internal standard (IS) for the quantification of 4-Aminopyridine in biological matrices (e.g., plasma, serum, urine) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The Rationale (Expertise & Experience): An ideal internal standard should mimic the analyte of interest as closely as possible through extraction, chromatography, and ionization, but be clearly distinguishable by the detector. **4-Amino(pyridine-d4)** excels in this role for several key reasons:

- **Co-elution:** Its chromatographic behavior is nearly identical to that of 4-AP, meaning they elute from the LC column at the same time. This ensures that any matrix effects (e.g., ion suppression or enhancement) experienced by the analyte are also experienced by the IS, allowing for accurate correction.

- **Similar Ionization Efficiency:** The deuterated and non-deuterated forms have virtually identical ionization efficiencies in the mass spectrometer's source, leading to a stable and predictable response ratio.
- **Mass Distinction:** The 4 Da mass difference allows for unambiguous differentiation by the mass spectrometer, preventing signal overlap.

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## Sources

1. 4-Aminopyridine | C<sub>5</sub>H<sub>6</sub>N<sub>2</sub> | CID 1727 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
  2. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
  3. Pyridin-d<sub>4</sub>-4-amine | C<sub>5</sub>H<sub>6</sub>N<sub>2</sub> | CID 45785353 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
  4. 4-Aminopyridine, 98% 250 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](https://www.thermofisher.com) [[thermofisher.com](https://www.thermofisher.com)]
  5. Fampridine-d<sub>4</sub> (4-Aminopyridine-d<sub>4</sub>) | Axios Research [[axios-research.com](https://www.axios-research.com)]
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